

2-Hydroxypyridine-3-sulfonic Acid: The Identity Matrix

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Compound of Interest

Compound Name: 2-Hydroxypyridine-3-sulfonic acid

CAS No.: 6684-45-3

Cat. No.: B1598145

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A Technical Dossier on Nomenclature, Tautomeric Dynamics, and Synthesis[1]

Executive Summary & Core Identity

2-Hydroxypyridine-3-sulfonic acid (CAS: 6684-45-3) is a critical heterocyclic intermediate used primarily in the synthesis of pharmaceutical agents (kinase inhibitors) and agrochemicals. [1] Its identity is chemically fluid due to lactam-lactim tautomerism, a phenomenon that complicates database searching and regulatory filing.

This guide deconstructs the molecule's nomenclature, providing a definitive synonym map, and details the mechanistic causality behind its synthesis and applications.

The Synonym Hierarchy

The following table categorizes synonyms by their utility in research and industry.

Category	Synonym	Context / Utility
Primary CAS Name	2-Hydroxypyridine-3-sulfonic acid	Standard registry name (CAS 6684-45-3).[2]
Tautomeric Name	2-Oxo-1,2-dihydropyridine-3-sulfonic acid	Technically Superior. Describes the dominant "pyridone" form in solution.
IUPAC Name	2-Hydroxy-3-pyridinesulfonic acid	Formal nomenclature used in patent filings.
Structural Name	3-Sulfo-2-pyridone	Used in older literature and dye chemistry.
Abbreviated	2-HP-3-SA	Common internal lab shorthand.

The Tautomeric Shift: A Mechanistic View

To understand this molecule, one must understand its "identity crisis." In the gas phase, it exists as 2-hydroxypyridine (lactim). However, in polar solvents (water, DMSO) and the crystalline state, the equilibrium shifts dramatically to 2-pyridone (lactam).

This shift is driven by the aromatization energy of the pyridone ring and intermolecular hydrogen bonding. Consequently, 2-oxo-1,2-dihydropyridine-3-sulfonic acid is often the more accurate descriptor for the species present in a reaction vessel.

Visualization: Lactam-Lactim Tautomerism

The following diagram illustrates the proton transfer that redefines the molecule's reactivity.



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Figure 1: The lactam-lactim tautomeric equilibrium.^[3] In polar media, the equilibrium lies far to the right (Lactam).

Chemical Architecture & Properties

The presence of the sulfonic acid group (

) at position 3 creates a zwitterionic character when combined with the basic nitrogen of the pyridine ring.

Property	Value / Description	Implications for Protocol
Molecular Formula		
Molecular Weight	175.16 g/mol	
Solubility	High in , DMSO; Low in DCM. ^{[3][1]}	Protocol Note: Extraction requires polar organic solvents or pH adjustment to precipitate.
Acidity (pKa)	Sulfonic acid: ~ -2 (Strong) Pyridone NH: ~ 11	The molecule is highly acidic; typically isolated as a salt (Na ⁺ or K ⁺) in industrial settings.
Reactivity	Electrophilic Substitution	The 2-OH/2-Oxo group activates positions 3 and 5. Position 3 is favored for sulfonation due to ortho-direction.

Synthesis Protocol: Direct Sulfonation

Expertise Note: Direct sulfonation of pyridine is difficult due to ring deactivation by the acid.^[4] However, 2-hydroxypyridine is electron-rich (activated) due to the resonance donation of the oxygen. This allows for electrophilic aromatic substitution (EAS) under milder conditions than pyridine itself.

Protocol: Sulfonation of 2-Hydroxypyridine

Objective: Synthesis of **2-Hydroxypyridine-3-sulfonic acid** via electrophilic substitution.

Reagents:

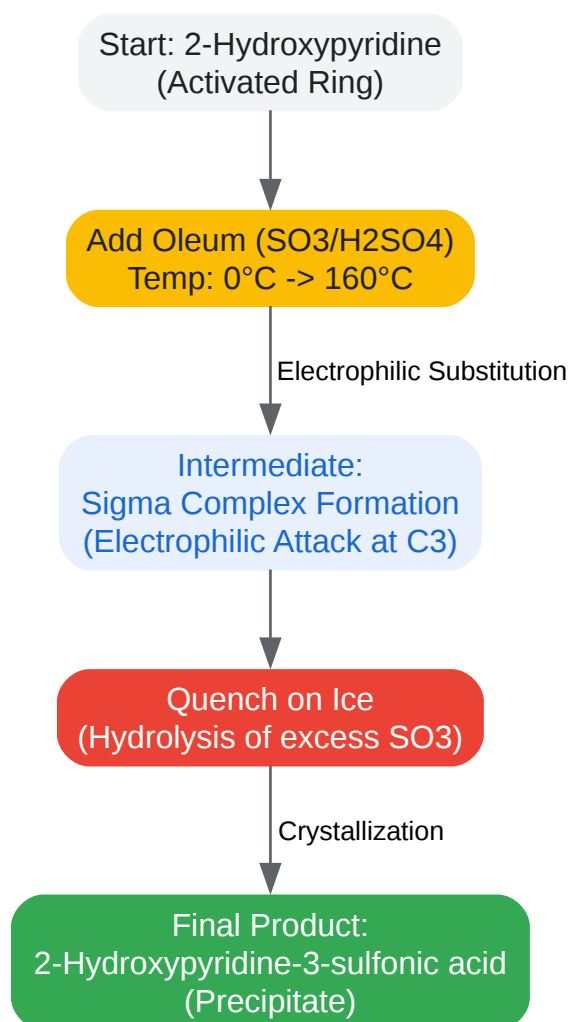
- 2-Hydroxypyridine (2-Pyridone) [Starting Material][3][5]
- Fuming Sulfuric Acid (Oleum, 20%
) [Reagent]
- Sodium Hydroxide (NaOH) [Workup]

Step-by-Step Methodology:

- Preparation: In a chemically resistant round-bottom flask equipped with a drying tube (to exclude atmospheric moisture), place 10.0 g of 2-hydroxypyridine.
- Addition: Cool the flask to 0°C in an ice bath. Dropwise, add 25 mL of Fuming Sulfuric Acid (20% oleum).
 - Why? The reaction is exothermic. Cooling prevents charring and side reactions at the C5 position.
- Reaction: Slowly warm the mixture to 160°C and maintain for 4–6 hours.
 - Mechanism:[6][7][8][9][10] The electrophile attacks the C3 position, which is ortho to the activating hydroxyl/oxo group.
- Quenching: Cool the mixture to room temperature. Pour the reaction mass carefully onto 100 g of crushed ice.
 - Safety: This hydrolysis is extremely exothermic. Wear full PPE.
- Isolation:
 - The sulfonic acid may precipitate directly upon cooling.

- If not, neutralize carefully with NaOH to pH ~1-2 to induce precipitation of the free acid, or to pH 7 to isolate the sodium salt.
- Purification: Recrystallize from water or aqueous ethanol.

Synthesis Workflow Visualization



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Figure 2: Process flow for the direct sulfonation of 2-hydroxypyridine.

Applications in Drug Development

Researchers utilize **2-Hydroxypyridine-3-sulfonic acid** primarily as a scaffold modifier.

- **Solubility Enhancement:** The introduction of the sulfonic acid group increases the aqueous solubility of lipophilic drug candidates.
- **Kinase Inhibitor Synthesis:** The pyridone core mimics the purine ring of ATP, allowing it to bind into the ATP-binding pocket of kinase enzymes. The 3-sulfonic acid moiety can serve as a handle for further derivatization (e.g., conversion to a sulfonamide).[11]
- **Bioisosterism:** It serves as a bioisostere for benzoic acid derivatives in fragment-based drug design.

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